

miconazole nitrate ion-pair complex with bromocresol green

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Compound Focus: Miconazole Nitrate

CAS No.: 22832-87-7

Cat. No.: S535408

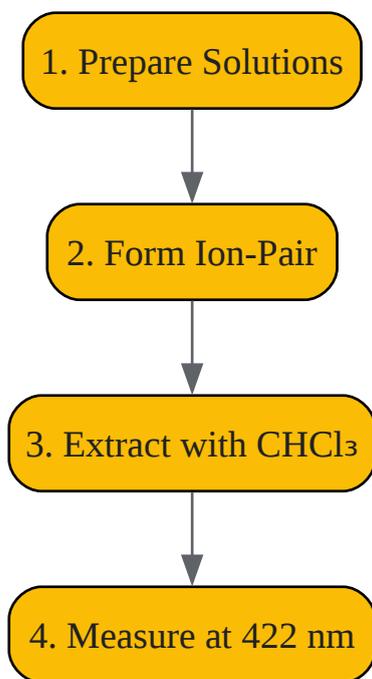
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Experimental Protocol

This procedure is adapted from a developed and validated extractive spectrophotometric method [1] [2] [3].

- **Step 1: Prepare Standard Solution:** Dissolve **miconazole nitrate** in 98% ethanol to create a standard solution of 200 µg/mL [2].
- **Step 2: Form the Ion-Pair Complex:**
 - Pipette 1 mL of the standard drug solution into a 10 mL volumetric flask [2].
 - Add 6 mL of BCG solution (200 µg/mL) [2].
 - Add 2 mL of potassium hydrogen phthalate buffer to maintain a pH of 4.0 [2].
 - Dilute the mixture to the mark with distilled water and mix well [2].
- **Step 3: Extract the Complex:**
 - Transfer the solution to a separatory funnel [2].
 - Add 10 mL of chloroform and shake vigorously for 2 minutes [2].
 - Allow the mixture to stand until the aqueous and organic phases separate clearly [2].
 - Pass the lower chloroform layer through anhydrous sodium sulfate to remove any residual water [2].
 - Collect the chloroform extract and dilute to a final volume of 10 mL with chloroform [2].
- **Step 4: Measure Absorbance:** Measure the absorbance of the yellow-colored chloroform solution at a wavelength of **422 nm** against a reagent blank prepared in the same manner but without the drug [1] [2].

The workflow below illustrates the key stages of this protocol.



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Experimental workflow for the ion-pair complex formation and analysis.

Method Optimization & Validation

The method was systematically optimized and validated according to ICH guidelines [2]. The key parameters are summarized below.

Table 1: Optimized Experimental Conditions [2]

Parameter	Optimal Condition
pH	4.0
Buffer Volume	2 mL
BCG Volume	6 mL (200 µg/mL)
Extraction Solvent	Chloroform

Parameter	Optimal Condition
Shaking Time	2 minutes
Complex Stability	Up to 2 hours at room temperature
λ_{\max} (Absorbance Maxima)	422 nm
Reaction Stoichiometry (Drug:BCG)	1 : 1 (determined by Job's method)

Table 2: Analytical Performance and Validation Data [1] [2] [3]

Validation Parameter	Result
Beer's Law Range	1 – 30 $\mu\text{g/mL}$
Molar Absorptivity (ϵ)	2.285×10^4 L/mol/cm
Limit of Detection (LOD)	Information not specified in search results
Limit of Quantification (LOQ)	Information not specified in search results
Precision	The method was validated for precision per ICH guidelines; specific RSD values not provided in results

Key Technical Details

- **Principle:** The method is based on the formation of a **chloroform-soluble ion-pair complex** between the positively charged imidazole group of miconazole and the anionic form of the BCG dye in an acidic medium [1] [2].
- **Stoichiometry:** Job's method of continuous variation confirmed that the complex forms at a **1:1 mole ratio** of **miconazole nitrate** to BCG [1] [2].
- **Application:** The validated method has been successfully applied to determine **miconazole nitrate** in commercial pharmaceutical formulations such as creams and vaginal soft gelatin capsules [2].

This ion-pair complexation method with BCG provides a simpler and more cost-effective alternative to chromatographic techniques like HPLC for the routine analysis of **miconazole nitrate** in quality control laboratories [2] [3].

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References

1. Development and Validation of an Extractive ... [pubmed.ncbi.nlm.nih.gov]
2. Development and Validation of an Extractive ... [pmc.ncbi.nlm.nih.gov]
3. Development and Validation of an Extractive ... [academia.edu]

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